

Technical Guide: Physicochemical Properties of Ethyl 2-(1-hydroxycyclohexyl)acetate

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Compound of Interest

Compound Name: Ethyl 2-(1-hydroxycyclohexyl)acetate

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Introduction

Ethyl 2-(1-hydroxycyclohexyl)acetate is a valuable bifunctional organic compound, featuring both a hydroxyl group and an ester moiety. This structure makes it a versatile intermediate in organic synthesis, particularly in the pharmaceutical and fragrance industries. Its utility as a building block for more complex molecules necessitates a thorough understanding of its physicochemical properties. These properties are critical for optimizing reaction conditions, developing purification methods, and ensuring the quality and stability of synthesized products. This guide provides a comprehensive overview of the known physicochemical characteristics of **Ethyl 2-(1-hydroxycyclohexyl)acetate**, details standard experimental protocols for their determination, and illustrates a common synthetic workflow.

Physicochemical Data

The quantitative physicochemical properties of **Ethyl 2-(1-hydroxycyclohexyl)acetate** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₈ O ₃	[1]
Molecular Weight	186.25 g/mol	[1][2]
Appearance	Colorless liquid	[1]
Melting Point	63-64 °C	[1]
Boiling Point	143-146 °C at 27 Torr	[1]
Density (Predicted)	1.058 ± 0.06 g/cm ³	[1]
pKa (Predicted)	14.52 ± 0.20	[1]
Solubility	Soluble in organic solvents such as alcohols, ethers, and esters.	[1]
CAS Number	5326-50-1	[1][2]

Experimental Protocols

Detailed experimental protocols for the determination of the key physicochemical properties of **Ethyl 2-(1-hydroxycyclohexyl)acetate** are not extensively published. However, the following are standard and widely accepted laboratory methods for characterizing similar organic compounds.

Melting Point Determination

The melting point is a crucial indicator of purity for a solid compound.

- Apparatus: Thiele tube or a digital melting point apparatus, thermometer, capillary tubes (sealed at one end).
- Procedure:
 - A small amount of finely powdered, dry **Ethyl 2-(1-hydroxycyclohexyl)acetate** is packed into a capillary tube to a height of 2-3 mm.

- The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil) or into the heating block of a melting point apparatus.
- The sample is heated slowly and evenly, at a rate of approximately 1-2 °C per minute as the expected melting point is approached.
- The temperature range is recorded from the point at which the first droplet of liquid appears to the point at which the entire sample has melted into a clear liquid. A narrow melting range (e.g., 0.5-1 °C) is indicative of a pure compound.

Boiling Point Determination

Given that this compound has a relatively high boiling point, determination under reduced pressure is common to prevent decomposition.

- Apparatus: A small test tube or fusion tube, a capillary tube (sealed at one end), a thermometer, and a heating apparatus (e.g., Thiele tube or aluminum block).
- Procedure:
 - A small amount of the liquid sample (a few milliliters) is placed in the fusion tube.
 - A capillary tube, sealed at one end, is inverted and placed into the fusion tube with the open end submerged in the liquid.
 - The fusion tube is attached to a thermometer and heated gently.
 - As the liquid heats, a stream of bubbles will emerge from the open end of the capillary tube.
 - Heating is continued until a steady stream of bubbles is observed, and then the heat source is removed.
 - The liquid will begin to cool, and the stream of bubbles will slow down and eventually stop. The boiling point is the temperature at which the liquid just begins to enter the capillary

tube.

- When performing this under vacuum, the pressure must be recorded alongside the boiling point.

Density Determination

The density of liquid **Ethyl 2-(1-hydroxycyclohexyl)acetate** can be determined using a pycnometer or by direct mass and volume measurements.

- Apparatus: A pycnometer (a glass flask with a specific volume), an analytical balance, and a graduated cylinder.
- Procedure (using a graduated cylinder):
 - The mass of a clean, dry 50 mL graduated cylinder is recorded to the nearest milligram.
 - Approximately 25 mL of the liquid is added to the graduated cylinder, and the precise volume is read from the bottom of the meniscus.
 - The total mass of the graduated cylinder and the liquid is recorded.
 - The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder.
 - The density is calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$. This procedure should be repeated to ensure accuracy.

Solubility Determination

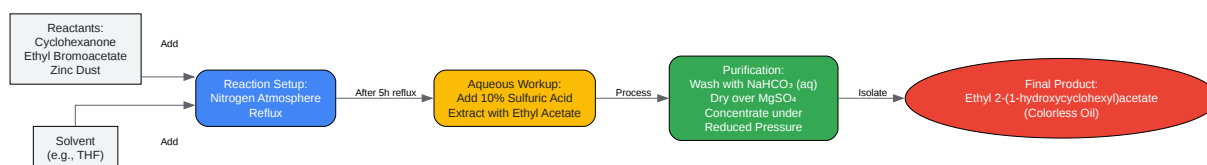
Qualitative solubility tests provide information about the polarity and functional groups present in a molecule.

- Apparatus: Small test tubes, a vortex mixer (optional), and a selection of solvents.
- Procedure:
 - Approximately 0.1 g of the compound is placed in a small test tube.

- 3 mL of a solvent (e.g., water, diethyl ether, ethanol, 5% NaOH, 5% HCl) is added in portions, with vigorous shaking after each addition.
- The compound is considered soluble if it completely dissolves at this concentration.
- For **Ethyl 2-(1-hydroxycyclohexyl)acetate**, its known solubility in organic solvents like alcohols, ethers, and esters would be confirmed through this method. Its solubility in water would likely be low due to the relatively large nonpolar cyclohexyl and ethyl groups.

Synthetic Workflow: The Reformatsky Reaction

A common and effective method for the synthesis of β -hydroxy esters such as **Ethyl 2-(1-hydroxycyclohexyl)acetate** is the Reformatsky reaction. This reaction involves the condensation of a ketone (in this case, cyclohexanone) with an α -halo ester (ethyl bromoacetate) in the presence of metallic zinc.



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Caption: Workflow for the synthesis of **Ethyl 2-(1-hydroxycyclohexyl)acetate** via the Reformatsky reaction.

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